

Commercial Suppliers and Technical Guide for Methyl Carbamate-d3

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl carbamate-d3

Cat. No.: B12421559

[Get Quote](#)

For researchers, scientists, and drug development professionals requiring high-purity deuterated compounds, **Methyl carbamate-d3** serves as a critical internal standard and tracer in various analytical applications. This technical guide provides an in-depth overview of its commercial availability, key technical specifications, and detailed experimental protocols for its effective use.

Commercial Availability

Methyl carbamate-d3 is available from several reputable chemical suppliers specializing in stable isotopes and research chemicals. The following table summarizes the primary commercial sources and their product offerings.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Additional Information
MedchemExpress	Methyl carbamate-d3	124522-32-3	C ₂ H ₂ D ₃ NO ₂	78.09	≥98%	Available in various quantities, ships at room temperature. [1] [2]
Immunomart	Methyl carbamate-d3	124522-32-3	C ₂ H ₂ D ₃ NO ₂	78.09	98.0%	Offered for research use only, with available data and safety sheets. [3]
InvivoChem	Methyl carbamate-d3	124522-32-3	C ₂ H ₂ D ₃ NO ₂	78.09	≥98%	Provides the compound for research purposes, not for human use. [4]
Sigma-Aldrich	Methyl carbamate 98% (non-deuterated)	598-55-0	C ₂ H ₅ NO ₂	75.07	98%	While the deuterated form is not explicitly listed, they are a major supplier of

related
compound
s and
isotopes.

CheMondis	Methyl carbamate-d3	124522-32-3	$C_2H_2D_3NO$ ₂	78.09	Not Specified	A marketplace that lists MedChem Express as a supplier.
-----------	---------------------	-------------	----------------------------	-------	---------------	---

Technical Data

Physicochemical Properties

Property	Value	Source
Appearance	White to off-white solid	
Solubility	H ₂ O: 50 mg/mL (ultrasonic)	
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	
Storage (In Solvent)	-80°C for 6 months; -20°C for 1 month	

Isotopic Enrichment

Isotopic enrichment is a critical parameter for deuterated standards, representing the percentage of molecules where the specified hydrogen atoms are replaced by deuterium. While suppliers guarantee high enrichment, the exact percentage can vary between batches. Cambridge Isotope Laboratories, Inc., a leading manufacturer of stable isotopes, clarifies that an isotopic enrichment of 99.5% for a D₃-labeled compound means that 98.5% of the molecules are the CD₃ species, with a small percentage being CD₂H. Researchers should always refer to the Certificate of Analysis (CoA) for the specific lot they purchase to obtain the precise isotopic enrichment value.

Experimental Protocols

Methyl carbamate-d3 is primarily utilized as an internal standard in quantitative analytical methods such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS) to correct for variability during sample preparation and analysis.

General Protocol for Use as an Internal Standard in LC-MS/MS Analysis

This protocol is a general guideline and should be optimized for the specific analyte and matrix being studied. It is based on established methods for using deuterated internal standards in quantitative analysis.

1. Preparation of Stock Solutions:

- **Methyl carbamate-d3** (Internal Standard) Stock Solution (1 mg/mL): Accurately weigh 1 mg of **Methyl carbamate-d3** and dissolve it in 1 mL of a suitable solvent (e.g., methanol, acetonitrile, or water). Store at -20°C or -80°C as recommended.
- Analyte Stock Solution (1 mg/mL): Prepare a stock solution of the non-deuterated analyte (methyl carbamate or other target molecule) in the same manner.

2. Preparation of Working Solutions:

- Internal Standard Working Solution: Dilute the **Methyl carbamate-d3** stock solution with the initial mobile phase to a concentration that yields a robust signal in the LC-MS/MS system (e.g., 100 ng/mL).
- Calibration Curve Standards: Prepare a series of calibration standards by spiking known concentrations of the analyte working solution into a blank matrix (e.g., plasma, urine, or water). Add a constant volume of the internal standard working solution to each calibration standard.

3. Sample Preparation (Protein Precipitation Method for Plasma):

- To 100 μ L of plasma sample (or calibrator/QC sample), add 20 μ L of the internal standard working solution.
- Vortex briefly to mix.
- Add 300 μ L of cold acetonitrile to precipitate the proteins.
- Vortex for 1 minute.
- Centrifuge at 10,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μ L of the initial mobile phase.
- Vortex and transfer to an autosampler vial for LC-MS/MS analysis.

4. LC-MS/MS Analysis:

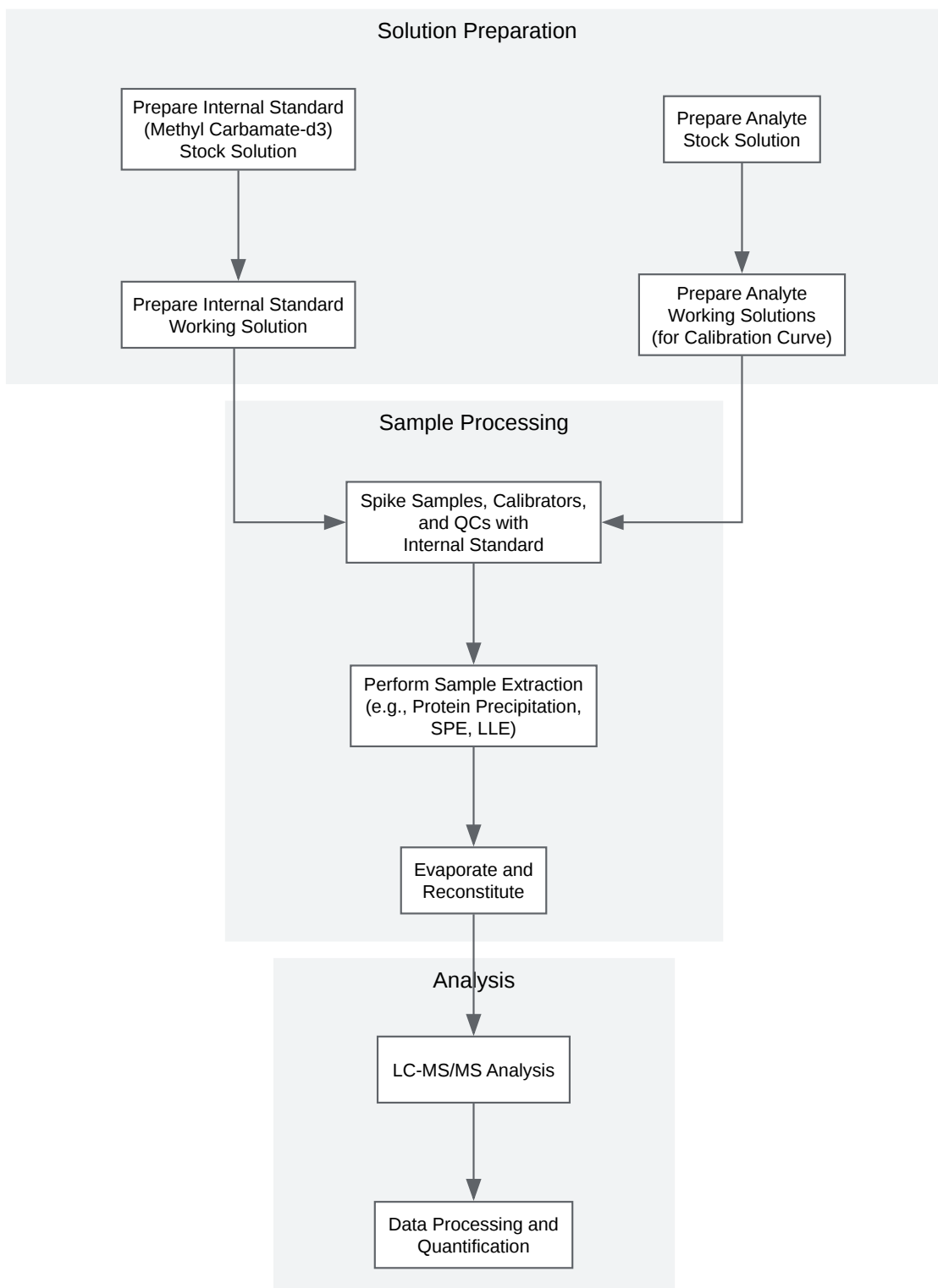
- **Chromatographic Conditions:** Develop a suitable chromatographic method to achieve good separation of the analyte and internal standard from matrix components. A C18 column is often a good starting point.
- **Mass Spectrometric Conditions:** Optimize the mass spectrometer parameters (e.g., ionization source, collision energy) for both the analyte and **Methyl carbamate-d3**. Use Multiple Reaction Monitoring (MRM) for quantification, monitoring a specific precursor-to-product ion transition for each compound.

5. Data Analysis:

- Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the nominal concentration of the analyte for the calibration standards.
- Determine the concentration of the analyte in the unknown samples by interpolating their peak area ratios from the calibration curve.

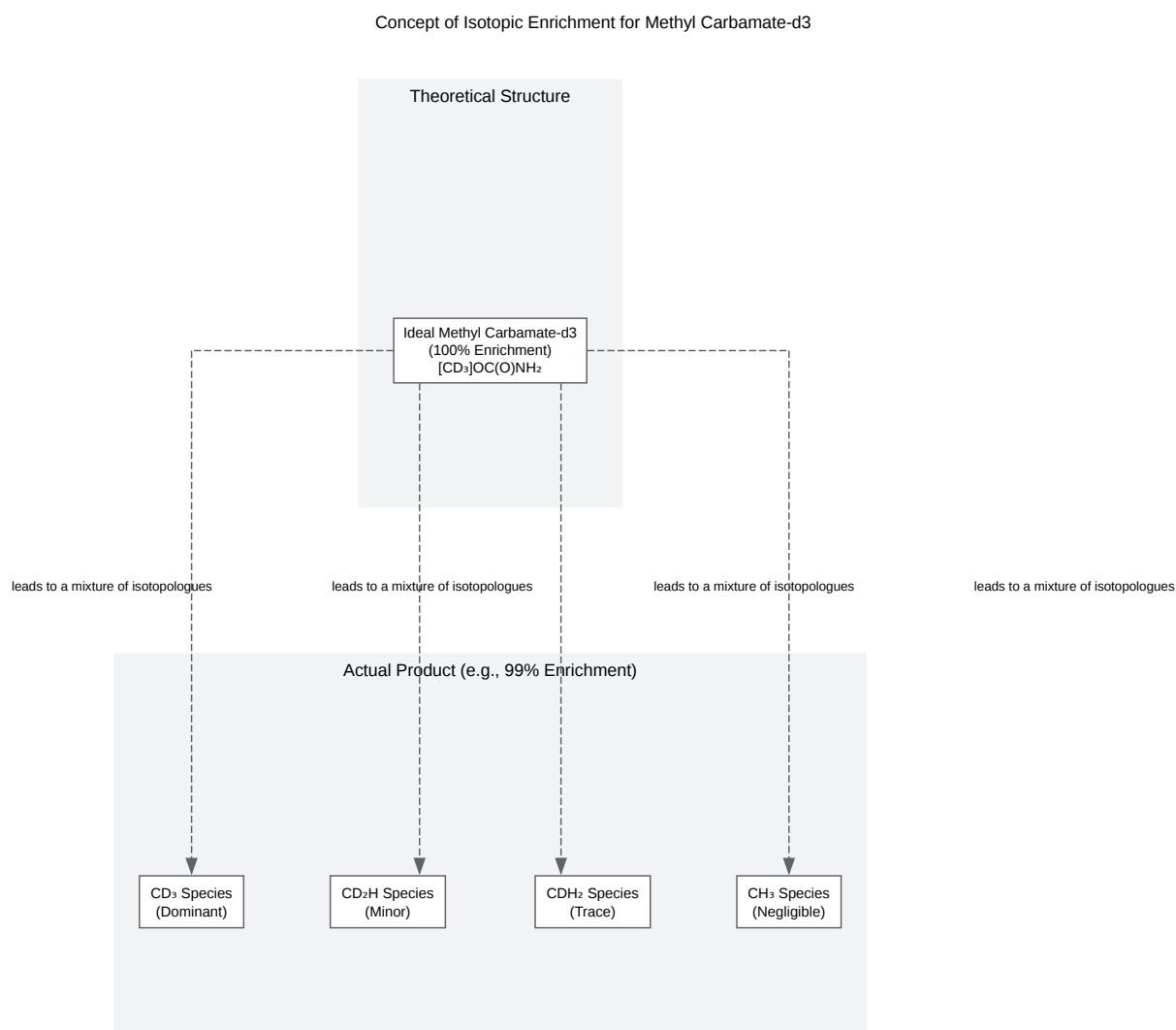
Visualizations

Experimental Workflow: Methyl Carbamate-d3 as an Internal Standard



[Click to download full resolution via product page](#)

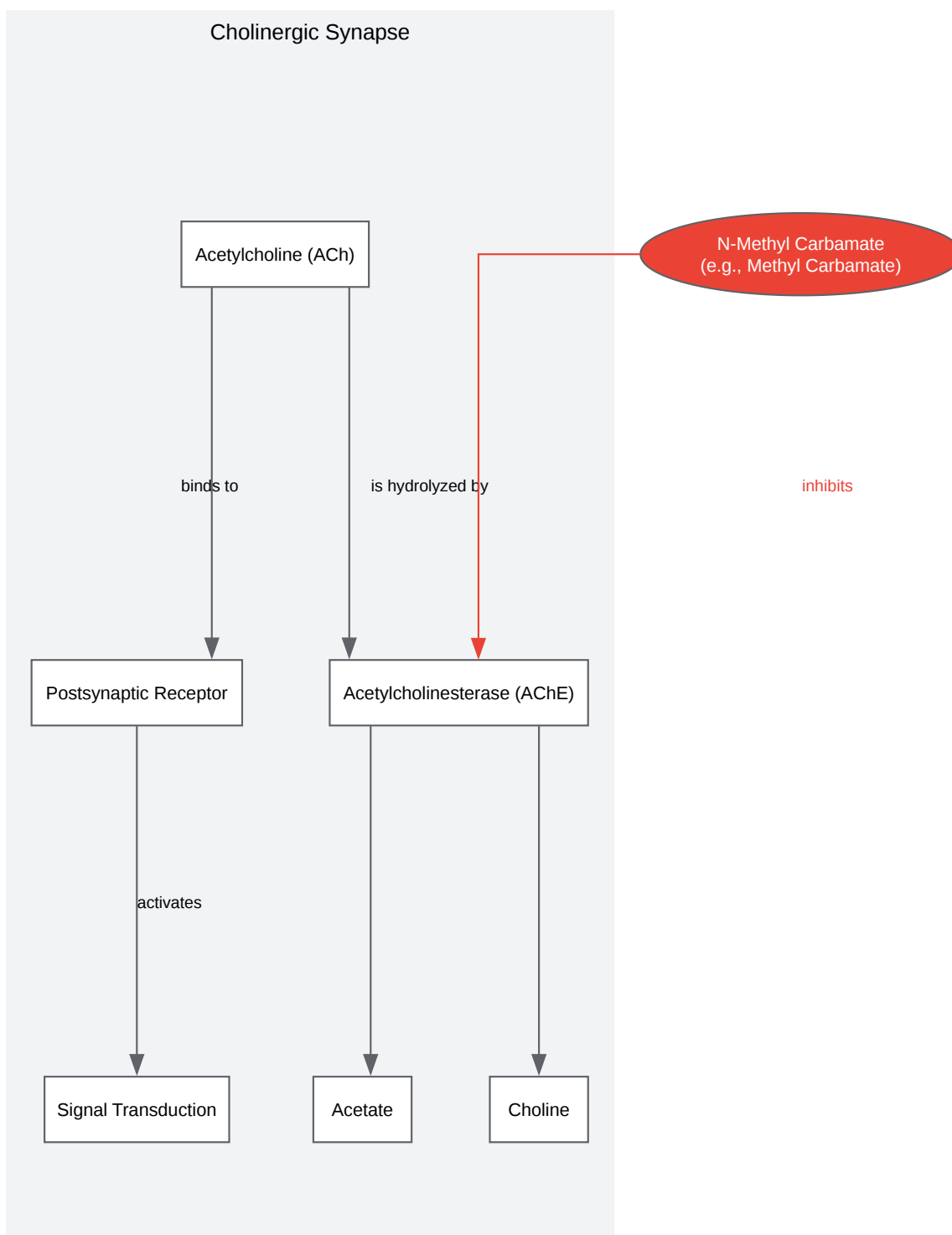
Caption: Workflow for using **Methyl Carbamate-d3** as an internal standard.



[Click to download full resolution via product page](#)

Caption: Isotopic enrichment of **Methyl Carbamate-d3**.

Proposed Signaling Pathway Inhibition by Carbamates

[Click to download full resolution via product page](#)

Caption: Inhibition of Acetylcholinesterase by N-Methyl Carbamates.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. CheMondis Marketplace [chemondis.com]
- 3. immunomart.com [immunomart.com]
- 4. Methyl carbamate-d3 | Isotope-Labeled Compounds | 124522-32-3 | Invivochem [invivochem.com]
- To cite this document: BenchChem. [Commercial Suppliers and Technical Guide for Methyl Carbamate-d3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12421559#commercial-suppliers-of-methyl-carbamate-d3]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com